

In-Depth Technical Guide to the Synthesis and Purification of N-dodecyl-pSar25

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Compound of Interest

Compound Name: N-dodecyl-pSar25

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis and purification of **N-dodecyl-pSar25**, a polysarcosine-based lipid conjugate increasingly utilized as an alternative to PEGylated lipids in drug delivery systems, particularly for lipid nanoparticles (LNPs) in mRNA applications. Polysarcosine (pSar) offers advantages such as improved transfection potency and a better safety profile.^{[1][2]} This document outlines detailed experimental protocols, presents quantitative data in a structured format, and includes visualizations of the key processes.

Overview of N-dodecyl-pSar25

N-dodecyl-pSar25 is an amphiphilic molecule composed of a hydrophilic polysarcosine chain with a degree of polymerization of approximately 25 units, and a hydrophobic N-dodecyl tail. This structure allows it to anchor within the lipid bilayer of nanoparticles while the hydrophilic pSar chain forms a protective corona, shielding the nanoparticle from opsonization and clearance, thereby prolonging circulation time.

Table 1: Physicochemical Properties of **N-dodecyl-pSar25**

Property	Value	Reference
Molecular Formula	C87H152N26O25	[1]
Purity	>99%	[1]
Storage Temperature	-20°C	[1]

Synthesis of N-dodecyl-pSar25

The synthesis of **N-dodecyl-pSar25** is achieved through the ring-opening polymerization (ROP) of sarcosine N-carboxyanhydride (Sar-NCA), initiated by a primary amine, N-dodecylamine. This method allows for the controlled growth of the polysarcosine chain from the amine initiator, resulting in a well-defined lipid-polymer conjugate.

Experimental Protocol: Synthesis

This protocol is adapted from established methods for the primary amine-initiated ROP of Sar-NCA.[1][3]

Materials:

- Sarcosine N-carboxyanhydride (Sar-NCA)
- N-dodecylamine
- Anhydrous N,N-dimethylformamide (DMF)
- Anhydrous diethyl ether
- Argon gas supply
- Schlenk flask and line

Procedure:

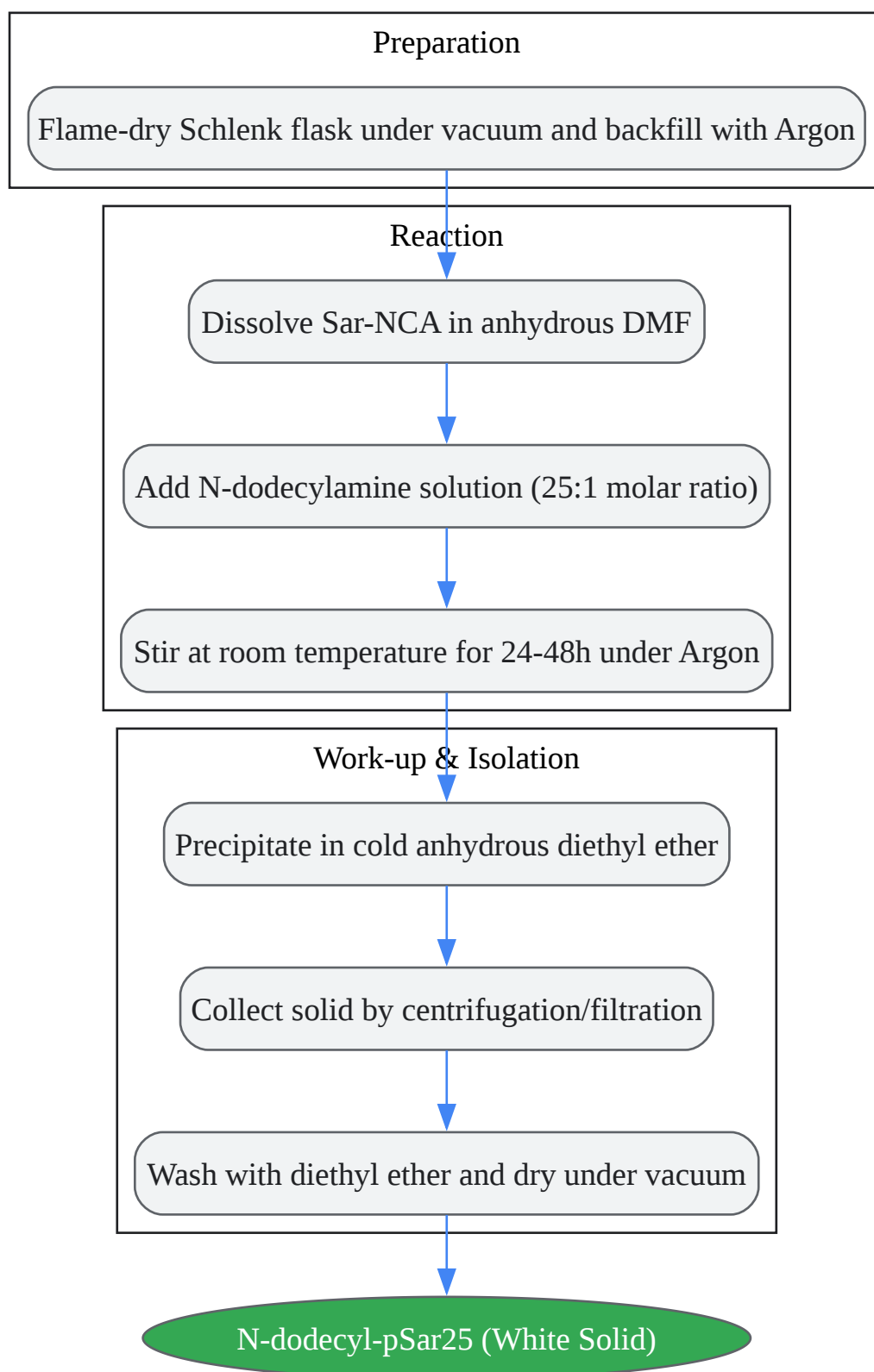
- Preparation: A Schlenk flask is flame-dried under vacuum and backfilled with argon.

- Reagents: Sar-NCA (molar equivalent to achieve a degree of polymerization of 25) is added to the flask. Anhydrous DMF is added to dissolve the Sar-NCA.
- Initiation: A stock solution of N-dodecylamine in anhydrous DMF is prepared. The required amount of the initiator solution (molar ratio of Sar-NCA to N-dodecylamine of 25:1) is added dropwise to the stirred Sar-NCA solution under an argon atmosphere.
- Polymerization: The reaction mixture is stirred at room temperature for 24-48 hours under an argon atmosphere. The progress of the polymerization can be monitored by the disappearance of the NCA peak in FT-IR spectroscopy.
- Precipitation: Upon completion of the reaction, the polymer is precipitated by adding the reaction mixture dropwise to a large volume of cold, stirred anhydrous diethyl ether.
- Isolation: The precipitated **N-dodecyl-pSar25** is collected by centrifugation or filtration.
- Drying: The product is washed with fresh anhydrous diethyl ether and dried under vacuum to yield a white solid.

Table 2: Typical Reaction Parameters for the Synthesis of **N-dodecyl-pSar25**

Parameter	Value
Monomer	Sarcosine N-carboxyanhydride (Sar-NCA)
Initiator	N-dodecylamine
Solvent	Anhydrous N,N-dimethylformamide (DMF)
Molar Ratio (Monomer:Initiator)	25:1
Reaction Temperature	Room Temperature
Reaction Time	24 - 48 hours
Precipitation Solvent	Anhydrous Diethyl Ether

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-dodecyl-pSar25**.

Purification of N-dodecyl-pSar25

Purification is critical to remove unreacted monomers, initiator, and low molecular weight oligomers. A combination of precipitation and dialysis is an effective method for achieving high purity.

Experimental Protocol: Purification

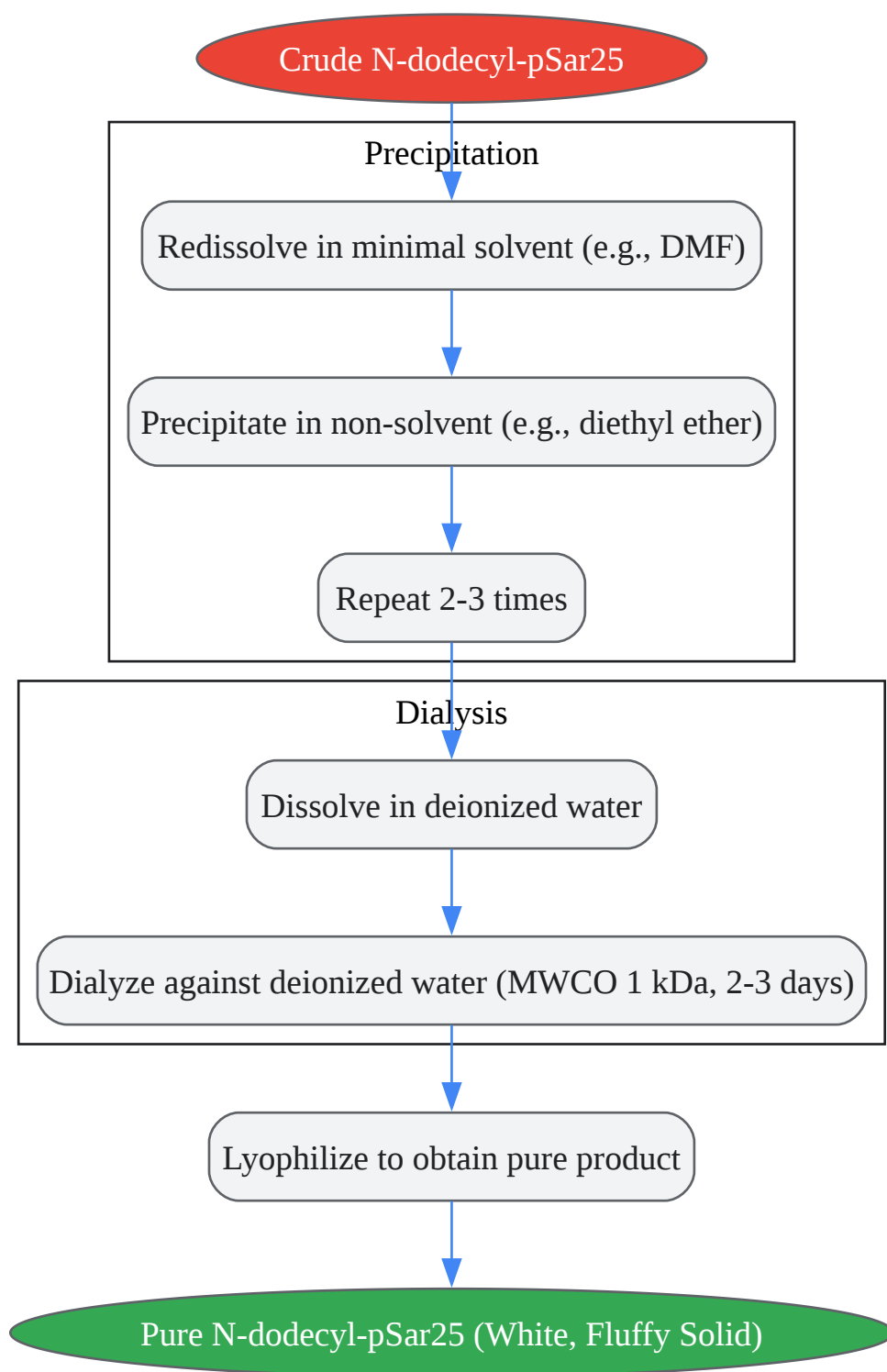
Materials:

- Crude **N-dodecyl-pSar25**
- Anhydrous diethyl ether
- Deionized water
- Dialysis tubing (e.g., MWCO 1 kDa)

Procedure:

- Precipitation (as in synthesis work-up): The crude polymer is redissolved in a minimal amount of a suitable solvent (e.g., DMF or chloroform) and precipitated in a large volume of a non-solvent (e.g., diethyl ether) to remove the majority of small-molecule impurities. This step is repeated 2-3 times.
- Dialysis: a. The precipitated polymer is dissolved in deionized water. b. The polymer solution is transferred into a pre-wetted dialysis tube. c. The dialysis is carried out against deionized water at 4°C. The water is changed frequently (e.g., every 4-6 hours) for 2-3 days to ensure complete removal of residual small molecules.
- Lyophilization: The purified polymer solution is frozen and lyophilized (freeze-dried) to obtain the final product as a fluffy, white solid.

Purification Workflow Diagram



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Caption: Purification workflow for **N-dodecyl-pSar25**.

Characterization and Quality Control

The synthesized and purified **N-dodecyl-pSar25** should be thoroughly characterized to confirm its identity, purity, and molecular weight.

Table 3: Characterization Data for **N-dodecyl-pSar25**

Analysis Technique	Expected Result	Inferred Chemical Shifts (ppm)
^1H NMR (in CDCl_3)	Confirmation of structure and degree of polymerization.	N-dodecyl group: ~0.88 (t, 3H, -CH ₃) ~1.26 (m, 18H, -(CH ₂) ₉ -) ~2.4-2.6 (m, 2H, -NH-CH ₂ -) Polysarcosine backbone: ~2.9-3.2 (s, 75H, -N(CH ₃)-) ~4.0-4.5 (m, 50H, -C(=O)CH ₂ -)
Gel Permeation Chromatography (GPC/SEC)	Determination of number average molecular weight (Mn), weight average molecular weight (Mw), and polydispersity index (PDI).	PDI < 1.2 indicates a controlled polymerization.
Mass Spectrometry (e.g., MALDI-TOF)	Confirmation of molecular weight and end-group fidelity.	A series of peaks separated by the mass of the sarcosine repeat unit (71.08 g/mol).

Note on ^1H NMR: The degree of polymerization (DP) can be estimated by comparing the integration of the terminal methyl protons of the dodecyl chain to the integration of the N-methyl protons of the polysarcosine backbone.

Signaling Pathways and Logical Relationships

The primary role of **N-dodecyl-pSar25** in a drug delivery context, such as in an LNP for mRNA delivery, is to influence the pharmacokinetic and pharmacodynamic properties of the formulation. The polysarcosine chain provides a "stealth" effect, reducing opsonization and subsequent clearance by the reticuloendothelial system (RES).



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Caption: Role of **N-dodecyl-pSar25** in LNP pharmacokinetics.

This technical guide provides a foundational understanding of the synthesis and purification of **N-dodecyl-pSar25**. Researchers should adapt and optimize these protocols based on their specific laboratory conditions and analytical capabilities.

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